

calcium adipate dielectric properties comparison

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Compound Focus: Calcium adipate

CAS No.: 7486-40-0

Cat. No.: S599364

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Dielectric Properties at a Glance

Material	Dielectric Constant	Dielectric Loss	AC Conductivity (S/m)	Measurement Conditions	Source
Calcium Adipate Monohydrate	Decreases with frequency	Decreases with frequency	$\sim 10^{-6}$ to 10^{-5}	Room temperature (30°C), 1 Hz - 1 MHz [1]	Single-crystal study [1]
Polypropylene	2.2	0.0002 - 0.00031	-	100 MHz - 3 GHz [2]	Material database [2]
Teflon (PTFE)	2.0 - 2.1	0.00028	-	3 GHz [2]	Material database [2]
FR-4 (Epoxy glass)	4.2 - 4.9	0.008	-	100 MHz - 3 GHz [2]	Material database [2]

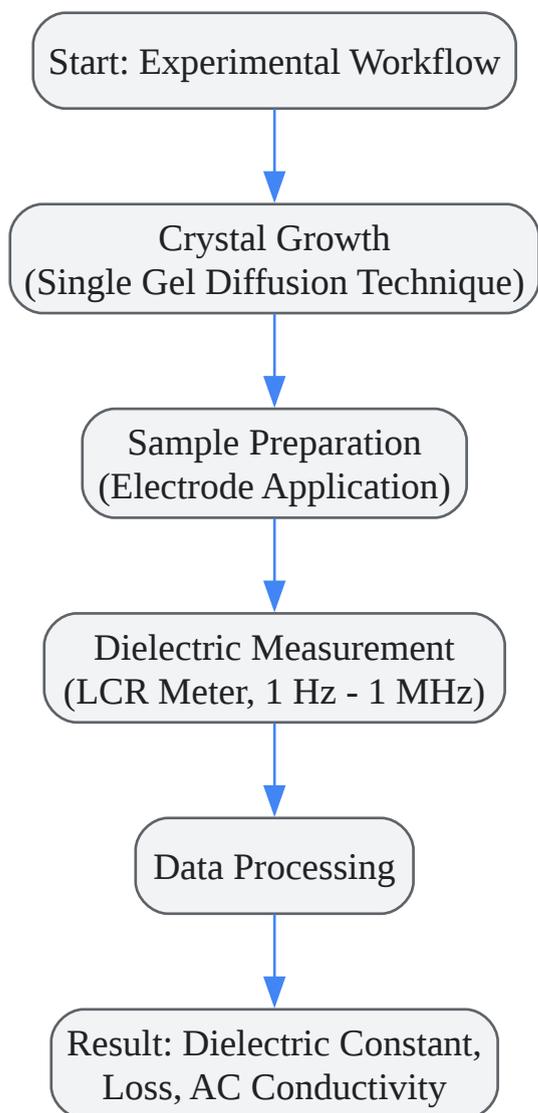
Material	Dielectric Constant	Dielectric Loss	AC Conductivity (S/m)	Measurement Conditions	Source
Alumina (99.5%)	9.6	0.0002	-	100 MHz [2]	Material database [2]
Water (distilled)	76.7	0.04 - 0.157	-	1 MHz - 3 GHz [2]	Material database [2]

Experimental Protocol for Calcium Adipate

The data for **calcium adipate** monohydrate was obtained from a study on high-purity single crystals. Here is the detailed methodology [1]:

- **Sample Preparation:** Single crystals of **calcium adipate** monohydrate ($\text{Ca}(\text{C}_6\text{H}_8\text{O}_4)\cdot\text{H}_2\text{O}$) were grown using a single gel diffusion technique with silica gel as the growth medium. The resulting crystals were confirmed to belong to the triclinic crystal system [1].
- **Dielectric Measurement:** The dielectric properties were measured using an LCR meter. The capacitance was measured directly, and the dielectric constant was calculated using the standard formula $\epsilon' = \frac{Cd}{\epsilon_0 A}$, where C is the capacitance, d is the thickness of the crystal, ϵ_0 is the permittivity of free space, and A is the area of the electrode [1].
- **Data Collection:** Measurements of capacitance and dielectric loss were taken across a wide frequency range (1 Hz to 1 MHz) at room temperature (30°C). The AC conductivity was derived from the dielectric data [1].

The following diagram illustrates the experimental workflow for characterizing the dielectric properties of **calcium adipate** crystals:



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Researcher's Summary

- **Calcium Adipate Profile:** The experimental data shows **calcium adipate** monohydrate has a **low dielectric constant and loss** that decrease with increasing frequency, which is typical of dielectric materials. Its low AC conductivity confirms it behaves as an **electrical insulator** [1].
- **Performance Context:** While quantitative comparisons are limited, **calcium adipate's** general dielectric behavior appears to be in the realm of common insulating materials rather than high-k ceramics. Its properties are significantly different from conductive or highly polar substances like water [2].

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References

1. Thermal degradation and spectroscopic studies of single-crystalline... [[link.springer.com](#)]
2. , Strength, & Dielectric - RF Cafe Constant Loss Tangent [[rfcafe.com](#)]

To cite this document: Smolecule. [calcium adipate dielectric properties comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b599364#calcium-adipate-dielectric-properties-comparison>]

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